

Diisopropyl Peroxydicarbonate: A Comprehensive Safety Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Diisopropyl peroxydicarbonate*

Cat. No.: *B094068*

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An In-depth Technical Review of the Safety Data Sheet (SDS) for Researchers, Scientists, and Drug Development Professionals

Diisopropyl peroxydicarbonate (IPP) is a highly reactive organic peroxide utilized as a polymerization initiator in various industrial applications, including the manufacturing of plastics and resins.[1][2] Due to its inherent instability and potential for hazardous reactions, a thorough understanding of its safety profile is paramount for personnel handling this compound in research and development settings. This technical guide provides a comprehensive overview of the safety information for **diisopropyl peroxydicarbonate**, drawing from established safety data sheets and regulatory guidelines.

Chemical and Physical Properties

Diisopropyl peroxydicarbonate is a white crystalline solid at low temperatures, transitioning to a colorless liquid at room temperature.[3] It possesses a sharp, unpleasant, and pungent odor.[2][3][4] It is insoluble in water and denser than it, causing it to sink.[4]

Property	Value	References
Molecular Formula	C8H14O6	[1][3]
Molecular Weight	206.19 g/mol	[1][4]
Appearance	White crystalline solid at low temperatures, colorless liquid at room temperature.	[3]
Odor	Sharp, unpleasant, pungent	[2][3][4]
Melting Point	10°C (50°F)	[4]
Flash Point	79.1°C (174.4°F)	[1]
Density	1.080 g/cm ³	[3]
Water Solubility	30.5 mg/L at 20°C	[1][3]
Vapor Pressure	17.1 hPa at 20°C	[3]
Refractive Index	1.4034	[1]

Hazard Identification and Classification

Diisopropyl peroxydicarbonate is classified as a hazardous substance due to its reactive and unstable nature. It is highly flammable, sensitive to shock and heat, and can undergo self-accelerating decomposition, which may lead to fire or explosion.[2][5][6]

GHS Classification

Hazard Class	Category	Hazard Statement	References
Organic Peroxides	Type B	H241: Heating may cause a fire or explosion	[5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1]
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	[1][5]

NEPA 704 Diamond

Category	Rating	Description
Health (Blue)	3	Can cause serious or permanent injury.
Flammability (Red)	4	Will vaporize and readily burn at normal temperatures.
Instability (Yellow)	4	Readily capable of detonation or explosive decomposition at normal temperatures and pressures.
Special (White)	OX	Oxidizer

Source: NFPA 704 Diamond Ratings[6]

Toxicological Information

Exposure to **diisopropyl peroxydicarbonate** can cause adverse health effects. It is a moderate to severe skin irritant and can cause serious eye damage.[1][7] While inhalation overexposure is considered unlikely, prolonged exposure may lead to lung edema.[4]

Toxicity Data	Value	Species	References
Oral LD50	2140 mg/kg	Rat	[1]
Dermal LD50	2025 mg/kg	Rabbit	[1][8]

Experimental Protocols

The toxicological data presented are typically generated following standardized experimental protocols, such as those outlined by the Organisation for Economic Co-operation and Development (OECD).

Acute Oral Toxicity (OECD 423)

The acute toxic class method involves a stepwise procedure using a small number of animals. [1] A starting dose is administered to a group of animals (typically three females), and the subsequent dose for the next group is adjusted based on the observed mortality or moribundity. [1] This process continues until the criteria for classification are met. The method is designed to use fewer animals while still providing sufficient information for hazard classification.[1]

Acute Dermal Toxicity (OECD 402)

This guideline provides a method to assess the health hazards from short-term dermal exposure to a substance.[9] The test substance is applied to the shaved skin of a small number of animals of a single sex.[10] The initial dose is selected to elicit signs of toxicity without causing severe effects or death.[9] Observations for signs of toxicity and mortality are conducted for at least 14 days.[11]

Acute Eye Irritation/Corrosion (OECD 405)

This test evaluates the potential of a substance to cause eye irritation or corrosion.[4] A single dose of the substance is applied to the conjunctival sac of one eye of an animal (typically a rabbit), with the other eye serving as a control.[12] The eyes are examined at specific intervals (1, 24, 48, and 72 hours) to assess the severity and reversibility of any lesions.[12] To minimize animal distress, a weight-of-the-evidence analysis and in vitro testing are recommended before in vivo studies are conducted.[4]

Handling, Storage, and Emergency Procedures

Due to its high reactivity and instability, strict adherence to handling and storage protocols is crucial to prevent accidents.

Handling and Storage Workflow

Caption: Workflow for safe handling and storage.

Emergency Procedures

In the event of a spill, fire, or exposure, immediate and appropriate action is necessary to mitigate the risks.

Caption: Logical steps for responding to a spill.

Caption: First aid procedures following exposure.

Firefighting Measures

Fires involving **diisopropyl peroxydicarbonate** are particularly dangerous due to its potential for explosive decomposition.

- Extinguishing Media: Use water spray. Do not use dry chemical, CO₂, or foam, as they may be ineffective.[4][13]
- Firefighting Procedures: Fight fire from an explosion-resistant location.[5][6] Evacuate the area for massive fires.[5][6] Use water to cool fire-exposed containers.[13]
- Hazardous Combustion Products: Fires may produce flammable and/or toxic gases, including acetone, isopropyl alcohol, acetaldehyde, and ethane.[4][5]

Conclusion

Diisopropyl peroxydicarbonate is a valuable chemical initiator with significant hazards that demand rigorous safety protocols. Researchers, scientists, and drug development professionals must have a comprehensive understanding of its properties, hazards, and the appropriate procedures for safe handling, storage, and emergency response. Adherence to the guidelines outlined in this document, derived from authoritative safety data sheets, is essential for maintaining a safe laboratory environment.

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